

Application Notes: Site-Specific Protein Modification with PTAD-PEG4-Alkyne

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Compound of Interest

Compound Name: PTAD-PEG4-alkyne

Cat. No.: B12420245

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Introduction

Site-specific protein modification is a powerful tool for developing protein therapeutics, diagnostic agents, and research probes. While traditional methods often target highly abundant residues like lysine or cysteine, they can result in heterogeneous products with compromised function. Targeting less abundant and often functionally important amino acids, such as tyrosine, offers a promising strategy for creating precisely defined and homogeneous bioconjugates.

PTAD-PEG4-alkyne is a heterobifunctional linker designed for the selective modification of tyrosine residues. It features three key components:

- A 4-phenyl-3H-1,2,4-triazoline-3,5(4H)-dione (PTAD) moiety, which chemoselectively reacts with the phenolic side chain of tyrosine via a "tyrosine-click" reaction.
- A terminal alkyne group, which serves as a bioorthogonal handle for subsequent modification using copper-catalyzed azide-alkyne cycloaddition (CuAAC), commonly known as "click chemistry".

- A hydrophilic polyethylene glycol (PEG4) spacer, which enhances the solubility and flexibility of the linker in aqueous solutions.

This technology enables a two-step "tag-and-modify" approach that offers high selectivity for tyrosine, excellent stability of the resulting linkage, and the versatility to conjugate a wide array of molecules, making it ideal for applications in drug delivery, protein labeling, and diagnostics.

Principle of the Method

The modification strategy involves two sequential, bioorthogonal reactions.

Step 1: Tyrosine Labeling The process begins with the selective labeling of accessible tyrosine residues on the target protein with **PTAD-PEG4-alkyne**. The PT

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